

Deuterium-Labeled Isopropylamine Hydrochloride: Physical Constants & Technical Guide

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Compound of Interest

Compound Name: *Propan-2-amine-d9*
(hydrochloride)

Cat. No.: *B12394131*

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Executive Summary

Isopropylamine Hydrochloride (2-Propanamine HCl) is a fundamental aliphatic amine salt widely utilized as a building block in organic synthesis and a reference standard in pharmaceutical analysis.^[1] Its deuterium-labeled isotopologues—specifically Isopropyl-d7-amine HCl—are critical tools in modern drug development. They serve two primary functions: as Internal Standards (IS) for mass spectrometry (LC-MS/MS) to eliminate matrix effects, and as probes for Kinetic Isotope Effects (KIE) to enhance metabolic stability by mitigating CYP450-mediated oxidative deamination.

This guide synthesizes the physicochemical properties, spectroscopic signatures, and experimental protocols for handling deuterium-labeled isopropylamine hydrochloride, focusing on the fully deuterated isopropyl group variant (d7).

Part 1: Chemical Identity & Isotopologues

The substitution of hydrogen (

H) with deuterium (

H) significantly alters the mass and vibrational frequency of the molecule without changing its fundamental electronic structure (Born-Oppenheimer approximation). However, subtle shifts in physical constants occur due to the Ubbelohde Effect and differences in zero-point energy.

Comparative Specifications

Feature	Isopropylamine HCl (Native)	Isopropyl-d7-amine HCl (Fully Labeled)	Isopropyl- 1,1,1,3,3,3-d6- amine HCl
CAS Number	15572-56-2	106658-09-7	1219805-86-3
Formula			
MW (g/mol)	95.57	102.62	101.61
Labeling	None		
Isotopic Purity	Natural Abundance		

“

Note on Molecular Weight: The MW for d7 assumes the salt is formed with standard HCl (

counterion). If

is used, the exchangeable amine protons will also be deuterated, increasing MW further.

Part 2: Physical Constants & Characterization Data

Thermal & Solubility Properties

While the melting point of the deuterated salt closely mirrors the native form, the solubility profile remains identical, driven by the ionic nature of the chloride salt.

- Melting Point: 160–163 °C (Decomposes).

- Insight: Deuteration typically effects MP by $< 1-2\text{ }^{\circ}\text{C}$. However, purity (water content) has a larger impact than isotopology.
- Hygroscopicity: High.
 - Critical Protocol: Both native and labeled salts are hygroscopic. They must be stored under inert gas (Argon/Nitrogen) and weighed quickly to prevent deliquescence, which alters precise concentration calculations for quantitative MS.
- pKa (Conjugate Acid): ~ 10.63 (at $25\text{ }^{\circ}\text{C}$).
 - Isotope Effect: A secondary isotope effect may slightly increase the basicity (raise pKa by $0.01-0.05$ units) due to the electron-donating inductive effect (+I) of C-D bonds being slightly stronger than C-H bonds.

Spectroscopic Signatures (Self-Validating Data)

To validate the identity of Isopropyl-d7-amine HCl, researchers must look for the absence of signals in

^1H NMR and specific splitting patterns in

^{13}C NMR.

A. Proton NMR (

^1H NMR)

- Solvent:
 - (Exchanges protons, leaving only carbon-bound protons visible).
- Native (d0):
 - 1.28 ppm (Doublet, Hz,

)

- 3.45 ppm (Septet,

Hz,

,

)

- Labeled (d7):

- Silent Spectrum. In

, no signals should be observed in the aliphatic region.

- Validation Step: Any integration at 1.28 or 3.45 ppm indicates incomplete deuteration (isotopic impurity).

B. Carbon-13 NMR (

C NMR)

Due to Carbon-Deuterium coupling (

), the signals split into multiplets and shift slightly upfield (Isotope Shift).

- Methine Carbon (

): Triplet (

) due to coupling with one D (Spin 1).

- Methyl Carbons (

): Septet (

) due to coupling with three D's.

C. Mass Spectrometry (MS)

- Ionization: ESI+

- Parent Ion (

):
 - d0:

60.1
 - d7:

67.1 (Shift of +7 Da)
- Fragmentation:
 - Loss of ammonia (

, -17)

Isopropyl cation.
 - d7 fragment:

(

50) vs d0 fragment (

43).

Part 3: Applications in Drug Development[2][3]

Kinetic Isotope Effect (KIE) Assessment

Isopropylamine moieties in drugs are susceptible to oxidative deamination by Cytochrome P450 enzymes (e.g., CYP2D6). Deuteration at the methine position (C-H

C-D) introduces a Primary Kinetic Isotope Effect.

- Mechanism: The C-D bond has a lower zero-point energy than the C-H bond, requiring more activation energy to break.[2]

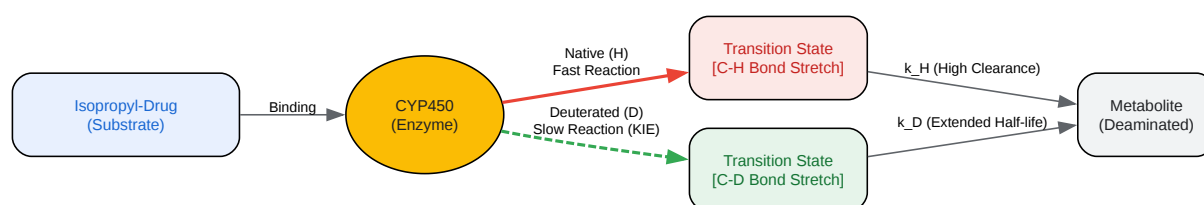
- Result: If C-H abstraction is the Rate-Determining Step (RDS), deuteration significantly reduces metabolic clearance (

).

Analytical Internal Standard

For LC-MS/MS quantification of isopropylamine-containing drugs, the d7-analog is the "Gold Standard" IS. It co-elutes with the analyte (experiencing the same matrix suppression) but is mass-resolved.

Visualization: Metabolic Stability & KIE Pathway[5]



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Figure 1: Mechanism of Kinetic Isotope Effect (KIE) in stabilizing isopropylamine moieties against metabolic degradation.

Part 4: Experimental Protocols

Protocol 1: Isotopic Purity Verification (qNMR)

Objective: Quantify the %D enrichment of the purchased material.

- Preparation: Dissolve ~10 mg of Isopropyl-d7-amine HCl in 600 μ L of

containing a known concentration of an internal standard (e.g., Maleic Acid, which has a singlet at

6.0 ppm, distinct from alkyl regions).

- Acquisition: Run a standard

¹H NMR (min 16 scans, d1 > 5s).

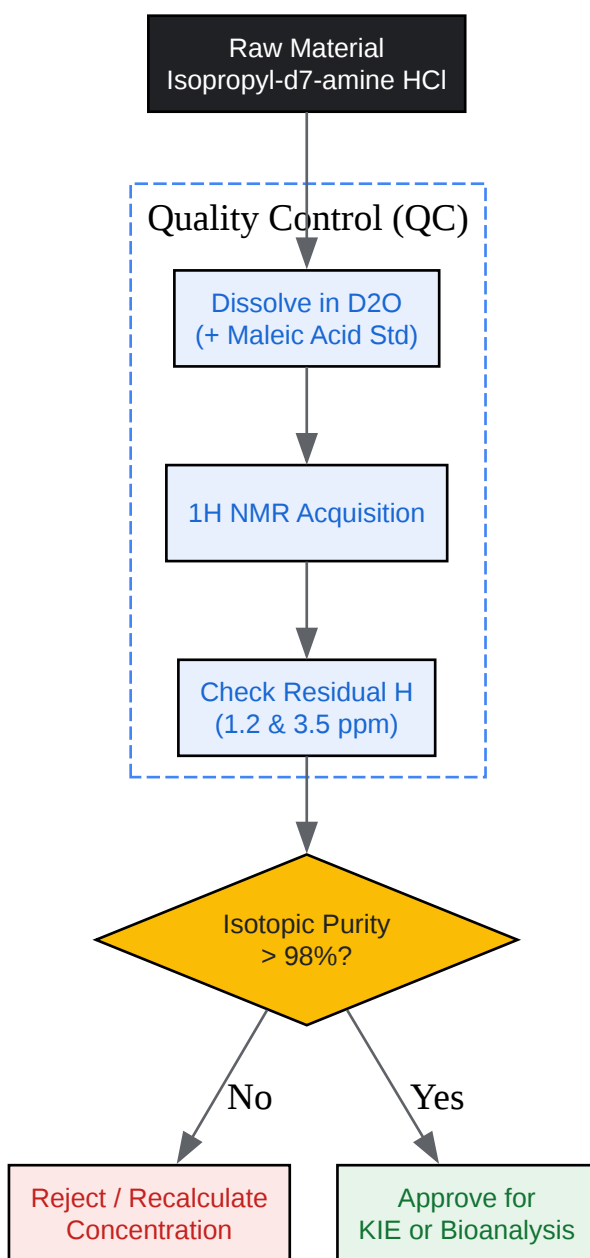
- Analysis:
 - Integrate the IS peak (set to defined proton count).
 - Integrate the regions
1.2–1.4 (Residual
) and
3.4–3.5 (Residual
).
- Calculation:

Protocol 2: Handling of Hygroscopic Salts

Objective: Prevent water uptake which skews gravimetric preparation.

- Equilibration: Allow the storage vial to reach room temperature before opening to prevent condensation.
- Environment: Weigh inside a glove box or a desiccated balance chamber.
- Stock Solution: Immediately dissolve the weighed solid in the target solvent (e.g., Methanol or Water).
 - Storage: Store stock solutions at -20 °C. Deuterium exchange on the amine nitrogen () will occur in protic solvents but the core carbon skeleton () remains stable.

Visualization: Analytical Workflow



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Figure 2: Quality Control workflow for verifying isotopic enrichment before experimental use.

References

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Sources

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